

Application Notes and Protocols for Mechanical Testing of Biocryl™ Composites

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Compound of Interest

Compound Name: **Biocryl**

Cat. No.: **B1169104**

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This document provides detailed application notes and protocols for the mechanical characterization of **Biocryl™** composites. **Biocryl™ Rapide**, a prominent member of this family, is a biocompatible and bioresorbable composite comprising 70% Poly(lactic-co-glycolic acid) (PLGA) and 30% β -Tricalcium Phosphate (β -TCP).^{[1][2]} Understanding the mechanical properties of these composites is crucial for their application in orthopedic implants and other medical devices. These protocols are based on established ASTM and ISO standards for polymer composites and have been adapted for the specific considerations of biomedical materials.

Data Presentation: Mechanical Properties of Biocryl™ and Similar Composites

The following tables summarize the mechanical properties of **Biocryl™** and comparable PLGA/ β -TCP composites found in the literature. It is important to note that specific values for "Biocryl Rapide" are not always publicly available, and therefore, data from studies on composites with similar compositions are included as representative values.

Mechanical Property	Material Composition	Test Standard (or equivalent)	Value
Tensile Strength	PLGA/β-TCP (electrostatic spun membrane)	Custom	~1.5 - 2.0 MPa
Tensile Modulus	PLGA/β-TCP (electrostatic spun membrane)	Custom	~20 - 30 MPa
Flexural Strength	PLGA/β-TCP	Three-point bending	125.2 - 189 MPa
Flexural Modulus	PLGA/β-TCP	Three-point bending	3.12 - 4.89 GPa
Compressive Strength	PLGA-coated β-TCP scaffold	ASTM guidelines	4.19 ± 0.84 MPa
Compressive Strength	β-TCP cement with 10% PLGA particles	Custom	22.77 MPa

Experimental Protocols

Tensile Testing

Objective: To determine the ultimate tensile strength, tensile modulus, and elongation at break of **Biocryl™** composites. This test is critical for understanding the material's behavior under pure tension.

Standard: Based on ASTM D3039/D3039M - "Standard Test Method for Tensile Properties of Polymer Matrix Composite Materials".

Methodology:

- Specimen Preparation:
 - Prepare rectangular specimens with dimensions of 250 mm x 25 mm. The thickness will depend on the manufacturing process of the **Biocryl™** composite sheet.

- Ensure all specimens are free of surface defects, such as scratches or voids, which can act as stress concentrators.
- Condition the specimens at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours prior to testing. For applications simulating physiological conditions, specimens may be conditioned in a phosphate-buffered saline (PBS) solution at 37°C .

- Test Procedure:
 - Use a universal testing machine equipped with wedge action grips.
 - Set the grip separation to a suitable length, typically 150 mm.
 - Place the specimen in the grips, ensuring it is aligned with the direction of testing.
 - Attach an extensometer to the gauge section of the specimen to accurately measure strain.
 - Apply a constant crosshead speed of 2 mm/min until the specimen fails.
 - Record the load and displacement data throughout the test.
- Data Analysis:
 - Calculate the tensile stress (σ) by dividing the applied load by the initial cross-sectional area of the specimen.
 - Calculate the tensile strain (ϵ) from the extensometer data.
 - Plot the stress-strain curve.
 - Determine the ultimate tensile strength as the maximum stress reached before failure.
 - Calculate the tensile modulus from the slope of the initial linear portion of the stress-strain curve.
 - Determine the elongation at break from the strain at the point of fracture.

Flexural Testing (Three-Point Bending)

Objective: To measure the flexural strength and flexural modulus of **Biocryl™** composites. This test simulates the bending loads that an implant may experience.

Standard: Based on ASTM D790 - "Standard Test Methods for Flexural Properties of Unreinforced and Reinforced Plastics and Electrical Insulating Materials" and ISO 178 - "Plastics -- Determination of flexural properties".

Methodology:

- Specimen Preparation:
 - Prepare rectangular bar specimens with dimensions of 127 mm x 12.7 mm x 3.2 mm.
 - Ensure all specimens have smooth, parallel surfaces.
 - Condition the specimens as described for tensile testing.
- Test Procedure:
 - Use a universal testing machine with a three-point bending fixture.
 - Set the support span to a ratio of 16:1 (span length to specimen thickness). For a 3.2 mm thick specimen, the span would be 51.2 mm.
 - Place the specimen on the supports, ensuring it is centered.
 - Apply the load to the center of the specimen at a constant crosshead speed. The speed can be calculated based on the standard's formula, which depends on the span and specimen thickness. A typical rate is 1.4 mm/min.
 - Continue the test until the specimen fractures or the strain in the outer fibers reaches 5%.
 - Record the load and deflection data.
- Data Analysis:

- Calculate the flexural stress (σ_f) and flexural strain (ϵ_f) using the formulas provided in the standard.
- Plot the flexural stress-strain curve.
- Determine the flexural strength as the maximum stress at or before fracture or 5% strain.
- Calculate the flexural modulus from the slope of the initial linear portion of the stress-deflection curve.

Compressive Testing

Objective: To determine the compressive strength and modulus of **Biocryl™** composites. This is particularly important for load-bearing applications where the material will be subjected to compressive forces.

Standard: Based on ASTM D695 - "Standard Test Method for Compressive Properties of Rigid Plastics".

Methodology:

- Specimen Preparation:
 - Prepare cylindrical or rectangular block specimens. A common cylindrical size is 12.7 mm in diameter and 25.4 mm in height.
 - Ensure the ends of the specimens are flat, parallel, and perpendicular to the long axis.
 - Condition the specimens as previously described.
- Test Procedure:
 - Use a universal testing machine with compression platens.
 - Place the specimen between the platens, ensuring it is centered.
 - Apply a constant crosshead speed of 1.3 mm/min.
 - Record the load and displacement data until the specimen fails or yields.

- Data Analysis:
 - Calculate the compressive stress by dividing the load by the initial cross-sectional area.
 - Calculate the compressive strain by dividing the change in height by the original height.
 - Plot the compressive stress-strain curve.
 - Determine the compressive strength as the maximum stress the material can withstand before failure or yielding.
 - Calculate the compressive modulus from the slope of the initial linear portion of the stress-strain curve.

Fatigue Testing

Objective: To evaluate the durability of **Biocryl™** composites under cyclic loading, which simulates the repetitive stresses an implant may experience in the body. This is crucial for predicting the long-term performance and lifespan of the device.

Standard: While no single standard exists specifically for **Biocryl™** fatigue, protocols can be adapted from ASTM and ISO standards for medical devices and polymer composites, such as those for orthopedic implants. A relevant study on **Biocryl** Rapide interference screws provides a basis for this protocol.

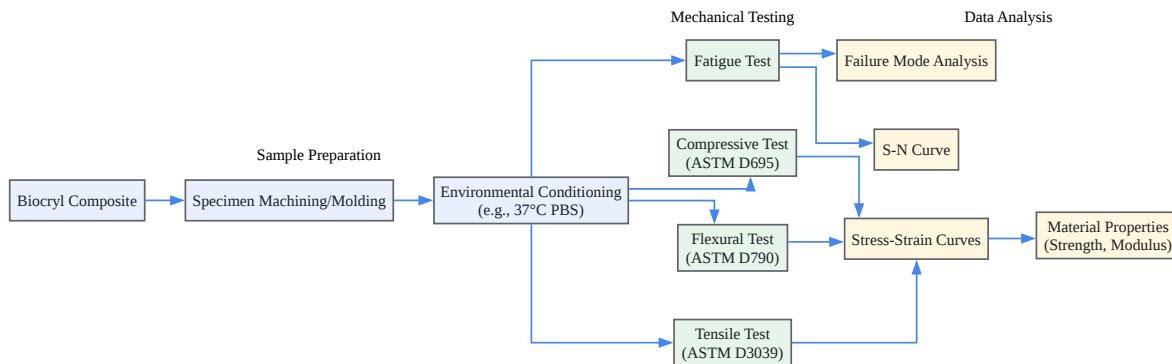
Methodology:

- Specimen Preparation:
 - Specimens should be prepared in the form of the final device (e.g., interference screw, suture anchor) or as standardized coupons (e.g., "dog-bone" shaped for tensile fatigue).
 - Condition the specimens in a simulated physiological environment (e.g., PBS at 37°C) for a period to represent in vivo conditions.
- Test Procedure:
 - Use a dynamic testing machine capable of applying cyclic loads.

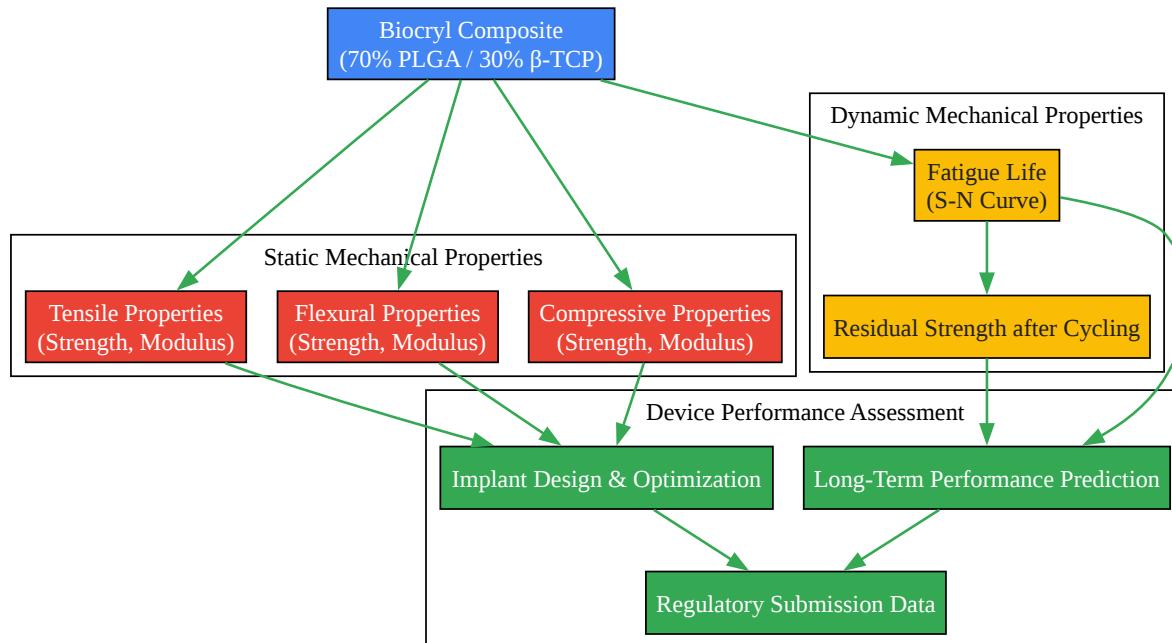
- Mount the specimen in a fixture that replicates its intended clinical application.
- Apply a sinusoidal cyclic load at a frequency of 1-2 Hz to avoid significant heating of the specimen.
- Based on a study of **Biocryl** Rapide screws, two loading protocols can be considered:
 - Protocol 1: 1,000 cycles between 50 N and 250 N.
 - Protocol 2: 5,000 cycles between 100 N and 300 N.
- During the test, monitor parameters such as displacement and stiffness.
- After the cyclic loading, a pull-out or tensile test to failure can be performed at a constant displacement rate (e.g., 0.5 mm/s) to determine the residual strength.

- Data Analysis:
 - Plot the number of cycles to failure (S-N curve) if run-to-failure tests are performed at various stress levels.
 - Analyze the change in stiffness and displacement over the course of the cyclic loading.
 - Determine the yield load and ultimate failure load after cyclic loading.
 - Examine the failure mode of the specimens (e.g., fracture, loosening, material degradation).

Visualizations

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Caption: Experimental workflow for mechanical testing of **Biocryl** composites.



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